

# Application Notes and Protocols for N,3-diethylaniline as a Chemical Intermediate

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: *N,3-diethylaniline*

Cat. No.: *B12447655*

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Disclaimer: Published experimental data specifically detailing the synthesis and reactions of **N,3-diethylaniline** is scarce. The following protocols and application notes are based on established general methodologies for the alkylation of aniline derivatives and the known applications of its isomers, such as N,N-diethylaniline. These should be regarded as starting points for research and development, and optimization will be required.

## Introduction

**N,3-diethylaniline** is an aromatic organic compound, a derivative of aniline with ethyl groups attached to the nitrogen atom and at the meta position of the benzene ring. Like other substituted anilines, it holds potential as a chemical intermediate in the synthesis of dyes, pharmaceuticals, and other specialty organic chemicals. Its structural isomer, N,N-diethylaniline, is a widely used intermediate, suggesting that **N,3-diethylaniline** could serve as a valuable building block for creating novel molecules with unique properties.<sup>[1][2]</sup> This document provides a proposed experimental protocol for its synthesis and outlines its potential applications based on analogous compounds.

## Physicochemical Properties of N,3-diethylaniline

The following table summarizes the computed physicochemical properties of **N,3-diethylaniline**.

Property	Value
Molecular Formula	C <sub>10</sub> H <sub>15</sub> N
Molecular Weight	149.23 g/mol
IUPAC Name	N,3-diethylaniline
CAS Number	101415-17-2
XLogP3	3.1
Hydrogen Bond Donors	1
Hydrogen Bond Acceptors	1
Rotatable Bond Count	3

Source: PubChem CID 10866510[3]

## Proposed Synthesis of N,3-diethylaniline

The most direct proposed synthesis of **N,3-diethylaniline** is the selective N-ethylation of m-ethylaniline. This can be achieved through various methods, including reductive amination with acetaldehyde or direct alkylation with an ethylating agent. The following protocol is a representative method for reductive N-alkylation.

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## References

- 1. N,N-Diethylaniline | C<sub>10</sub>H<sub>15</sub>N | CID 7061 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. nbinno.com [nbinno.com]
- 3. N,3-diethylaniline | C<sub>10</sub>H<sub>15</sub>N | CID 10866510 - PubChem [pubchem.ncbi.nlm.nih.gov]

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Email: [info@benchchem.com](mailto:info@benchchem.com)